

# 4-Bromo-2-iodophenol safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 4-Bromo-2-iodophenol

Cat. No.: B1279099

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An In-depth Technical Guide to the Safe Handling of **4-Bromo-2-iodophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Bromo-2-iodophenol** (CAS No. 207115-22-8). Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from publicly available data for **4-Bromo-2-iodophenol** and structurally similar compounds, including 4-Bromophenol and 4-Bromo-2-chlorophenol. This information is intended to promote safe laboratory practices for researchers and professionals in drug development.

## Chemical Identification and Properties

Property	Value	Source
Chemical Name	4-Bromo-2-iodophenol	PubChem[1]
CAS Number	207115-22-8	PubChem[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrIO	PubChem[1]
Molecular Weight	298.90 g/mol	PubChem[1]
Appearance	White to light yellow or light orange powder/crystal	Tokyo Chemical Industry Co., Ltd.[2]
Melting Point	72.0 to 76.0 °C	Tokyo Chemical Industry Co., Ltd.[2]

## Hazard Identification and GHS Classification

**4-Bromo-2-iodophenol** is classified as a hazardous substance. The primary hazards are skin and eye irritation[1].

GHS Classification:[1]

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2

Signal Word: Warning[1]

Hazard Statements:[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:[1]

- P264: Wash skin thoroughly after handling.

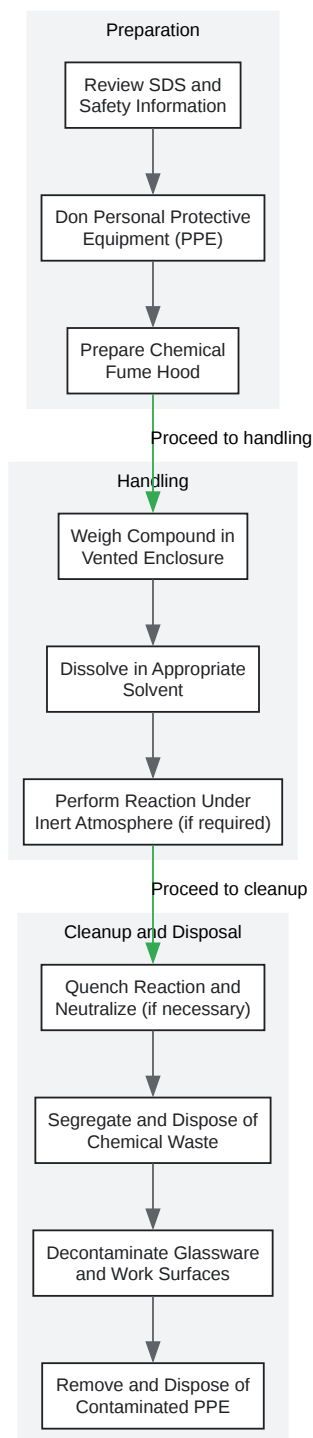
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P317: If eye irritation persists: Get medical help.
- P362+P364: Take off contaminated clothing and wash it before reuse.

While specific toxicity data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **4-Bromo-2-iodophenol** is not readily available, data for the related compound 4-bromo-2-chlorophenol indicates oral toxicity (LD50: 500 mg/kg)[3]. It is prudent to handle **4-Bromo-2-iodophenol** with similar precautions.

## Experimental Handling and Safety Precautions

A standardized workflow is critical to ensure safety when handling **4-Bromo-2-iodophenol** in a laboratory setting. The following diagram outlines a recommended procedure.

## Experimental Workflow for Handling 4-Bromo-2-iodophenol



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Caption: A logical workflow for the safe laboratory handling of **4-Bromo-2-iodophenol**.

## Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure[4].
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area[5].

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield[4].
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of them properly after handling the compound[4].
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact[5].

## Handling and Storage

- Avoid creating dust when handling the solid form[4].
- Keep the container tightly closed and store it in a cool, dry, and well-ventilated place[4].
- The compound may be light-sensitive; store it in a dark place[6].
- Avoid contact with strong oxidizing agents[5].

## First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, consult a physician[5].
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[5].
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment[4].
- Containment and Cleanup: Avoid generating dust. Sweep up the spilled solid material and place it into a suitable, labeled container for disposal. Do not allow the chemical to enter drains[4].

## Disposal Considerations

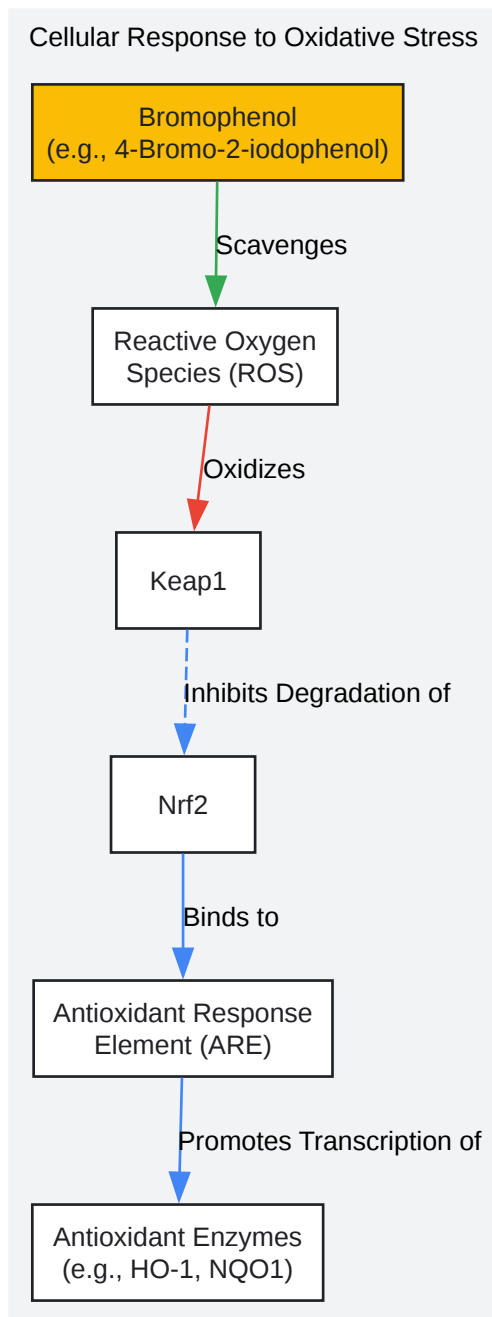
- Dispose of **4-Bromo-2-iodophenol** and its containers in accordance with local, regional, and national regulations. This material may be classified as hazardous waste[4].
- It is advisable to contract a licensed professional waste disposal service for its disposal[4].

## Potential Biological Effects and Signaling Pathways

While specific data on the biological activity and signaling pathways of **4-Bromo-2-iodophenol** are limited, halogenated phenols as a class are known to exhibit a range of biological effects[6]. Some bromophenols, for instance, have been shown to possess antioxidant properties and may interact with cellular signaling pathways such as the Nrf2-mediated pathway, which is involved in the cellular response to oxidative stress[7]. The presence of bromine and iodine atoms on the phenol ring can influence the molecule's interaction with biological targets[6]. Given its use as an intermediate in the synthesis of pharmaceuticals, it is plausible that **4-Bromo-2-iodophenol** could have biological activity.

The following diagram illustrates a potential, generalized signaling pathway that bromophenols might influence, based on studies of related compounds.

## Potential Generalized Signaling Pathway for Bromophenols

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Caption: A potential mechanism of action for bromophenols in the Nrf2-mediated antioxidant pathway.

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## References

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